

# Application Note: Boc Deprotection of MP-PEG4-VK(Boc)G-OSu

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MP-PEG4-VK(Boc)G-OSu

Cat. No.: B11829377

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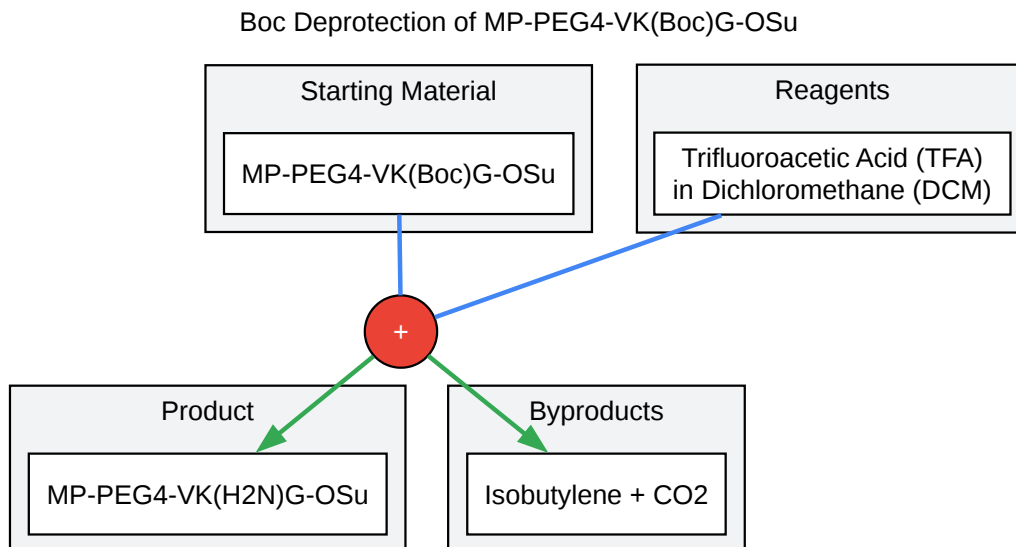
## Introduction

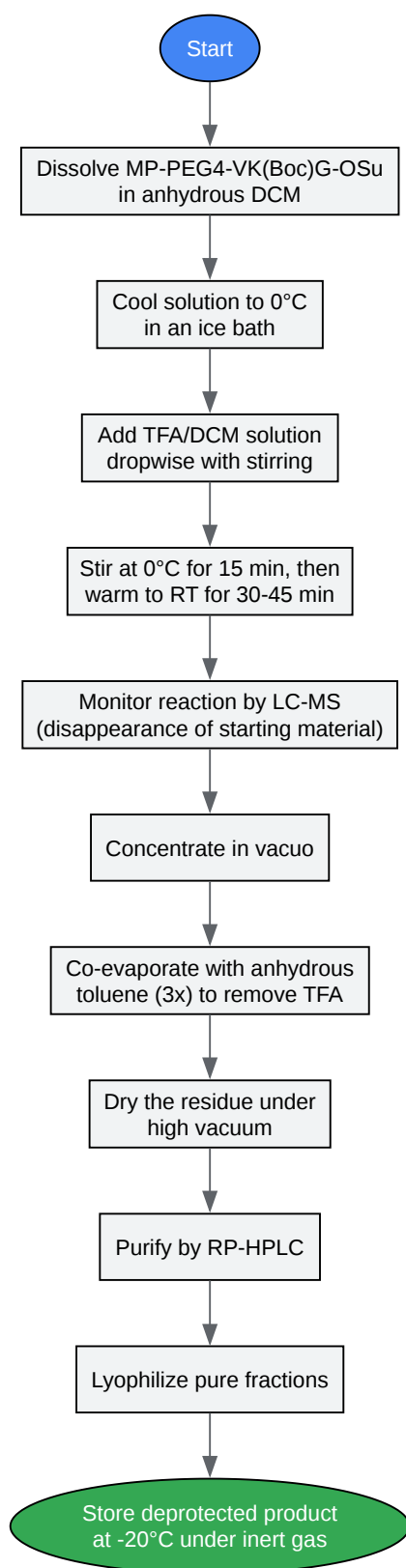
**MP-PEG4-VK(Boc)G-OSu** is a heterobifunctional linker commonly utilized in the synthesis of antibody-drug conjugates (ADCs) and other targeted therapeutic agents.[1][2] This linker contains a Boc-protected amine on a lysine residue and an N-hydroxysuccinimide (OSu) ester. The Boc (tert-butyloxycarbonyl) group serves as a temporary protecting group for the primary amine on the lysine side chain, preventing it from participating in unintended reactions during synthesis.[3] Selective removal of the Boc group is a critical step to unmask the amine, allowing for subsequent conjugation of payloads or other molecules in a controlled manner.

This application note provides a detailed protocol for the acidic cleavage of the Boc protecting group from **MP-PEG4-VK(Boc)G-OSu** using trifluoroacetic acid (TFA), yielding the deprotected product, MP-PEG4-VK(H<sub>2</sub>N)G-OSu. The protocol is designed to achieve efficient deprotection while minimizing the hydrolysis of the moisture-sensitive OSu ester, thus preserving its reactivity for subsequent conjugation reactions.

## Chemical Reaction

The deprotection reaction proceeds via an acid-catalyzed removal of the Boc group from the lysine side-chain amine.





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## References

- 1. [adc.bocsci.com](http://adc.bocsci.com) [[adc.bocsci.com](http://adc.bocsci.com)]
- 2. MP-PEG4-VK(Boc)G-OSu | [TargetMol](http://TargetMol.com) [[targetmol.com](http://targetmol.com)]
- 3. [tools.thermofisher.com](http://tools.thermofisher.com) [[tools.thermofisher.com](http://tools.thermofisher.com)]
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### Contact

Address: 3281 E Guasti Rd

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